

3-Pentylmagnesium bromide boiling point and flash point

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Compound of Interest

Compound Name: 3-Pentylmagnesium bromide

CAS No.: 4852-26-0

Cat. No.: B155928

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Technical Assessment: 3-Pentylmagnesium Bromide Solvation Thermodynamics, Synthesis, and Safety Parameters

Executive Summary: The Solvation Paradox

In the context of drug development and organometallic synthesis, **3-Pentylmagnesium bromide** (CAS: 4852-26-0) presents a critical data interpretation challenge. Researchers often seek the "boiling point" and "flash point" of the reagent itself. However, like most Grignard reagents, **3-pentylmagnesium bromide** is a solid in its pure form that decomposes before melting or boiling. It is thermodynamically unstable in the absence of Lewis basic solvents.

Therefore, the safety parameters found in Safety Data Sheets (SDS) and technical literature—specifically Boiling Point (BP) and Flash Point (FP)—almost exclusively refer to the carrier solvent (typically Diethyl Ether or Tetrahydrofuran). Misinterpreting these values as properties of the salt can lead to catastrophic thermal runaway events.

This guide analyzes the reagent as a solvated complex, providing the corrected physicochemical data necessary for safe scale-up and experimental design.

Physicochemical Profile & Safety Data

The thermal stability and flammability of **3-pentylmagnesium bromide** are dictated by the solvent system. The reagent is pyrophoric and reacts violently with protic sources (water, alcohols, amines), releasing pentane gas and generating heat.

Table 1: Solvation-Dependent Thermodynamic Properties

Data represents the commercial 2.0 M solutions commonly used in pharmaceutical synthesis.

Property	Diethyl Ether (Et ₂ O) Solution	Tetrahydrofuran (THF) Solution	Mechanistic Implication
Boiling Point	34.6 °C (Solvent)	66.0 °C (Solvent)	Reaction temperature ceiling.[1] Et ₂ O requires aggressive reflux cooling; THF allows higher thermal activation energy.
Flash Point	-40 °C (Closed Cup)	-14.5 °C (Closed Cup)	Both solutions are Class I Flammable Liquids. Vapor ignition is the primary risk during transfer.
Density (25°C)	0.953 g/mL	0.96 – 1.02 g/mL	Density is close to the solvent; phase separation in aqueous workups requires careful calculation.
Stability	High (Schlenk equilibrium favors monomer)	Moderate (Higher solubility, but THF can polymerize via ring-opening at high temps/acidic quench).	
Pyrophoricity	High	Moderate	Evaporation of Et ₂ O leaves highly reactive solid residue that may spontaneously ignite in air.

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Critical Safety Note: The "Boiling Point" is the temperature at which the solvent vapor pressure equals atmospheric pressure. The Grignard reagent itself does not boil; if the solvent boils off, the remaining solid magnesium salt will thermally decompose, potentially leading to an explosion if heated further.

Synthesis & Validation Protocol

Objective: Preparation of **3-Pentylmagnesium bromide** (1.0 M) from 3-bromopentane.

Mechanism: Oxidative addition of Mg(0) into the C-Br bond via Single Electron Transfer (SET).

Reagents & Equipment[2][3][4][5][6]

- Substrate: 3-Bromopentane (purified, dry).
- Metal: Magnesium turnings (Grignard grade, crushed to expose fresh surface).
- Solvent: Anhydrous Diethyl Ether (Et₂O) or THF (inhibitor-free).
- Activator: Iodine (I₂) crystal or 1,2-Dibromoethane.
- Atmosphere: Argon or Nitrogen (positive pressure).

Step-by-Step Methodology

- System Inertization:
 - Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, addition funnel, and magnetic stir bar under vacuum.
 - Backfill with Argon (3 cycles). Causality: Removes adsorbed water/oxygen which quenches the radical intermediate.
- Magnesium Activation:

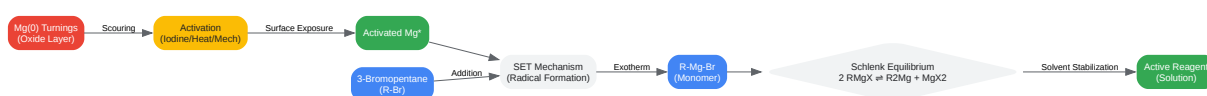
- Add Mg turnings (1.1 equiv) to the flask.
- Dry Activation: Stir vigorously under Argon for 10 minutes to mechanically scour the oxide layer.
- Chemical Activation: Add a single crystal of I₂. Heat gently with a heat gun until purple vapor sublimates and settles on the Mg.
- Initiation (The "Induction Period"):
 - Cover Mg with minimal solvent (10-20 mL).
 - Add 5-10% of the total 3-bromopentane volume dropwise.
 - Observation: Loss of iodine color (clear solution) and spontaneous boiling (ether) indicates initiation.
 - Troubleshooting: If no initiation occurs, add 2 drops of 1,2-dibromoethane (entrainment method).
- Propagation (Exotherm Control):
 - Dilute the remaining bromide in the solvent.
 - Add dropwise at a rate that maintains a gentle reflux without external heating.
 - Thermodynamics: The formation of the C-Mg bond is exothermic (~ -60 kcal/mol). The solvent's low BP (34.6°C for ether) acts as an internal coolant/heat sink.
- Digestion:
 - After addition, reflux externally (water bath) for 1-2 hours to consume residual bromide.
 - Cool to room temperature. Filter under inert atmosphere (Schlenk frit) to remove unreacted Mg.
- Titration (Validation):

- Titrate a standard aliquot using Salicylaldehyde phenylhydrazone or Iodine/LiCl to determine precise molarity before use in drug coupling.

Visualization of Workflows

Diagram 1: Synthesis Logic & Schlenk Equilibrium

This diagram illustrates the pathway from raw materials to the active Grignard species, highlighting the equilibrium between the monomeric and dimeric forms in solution.

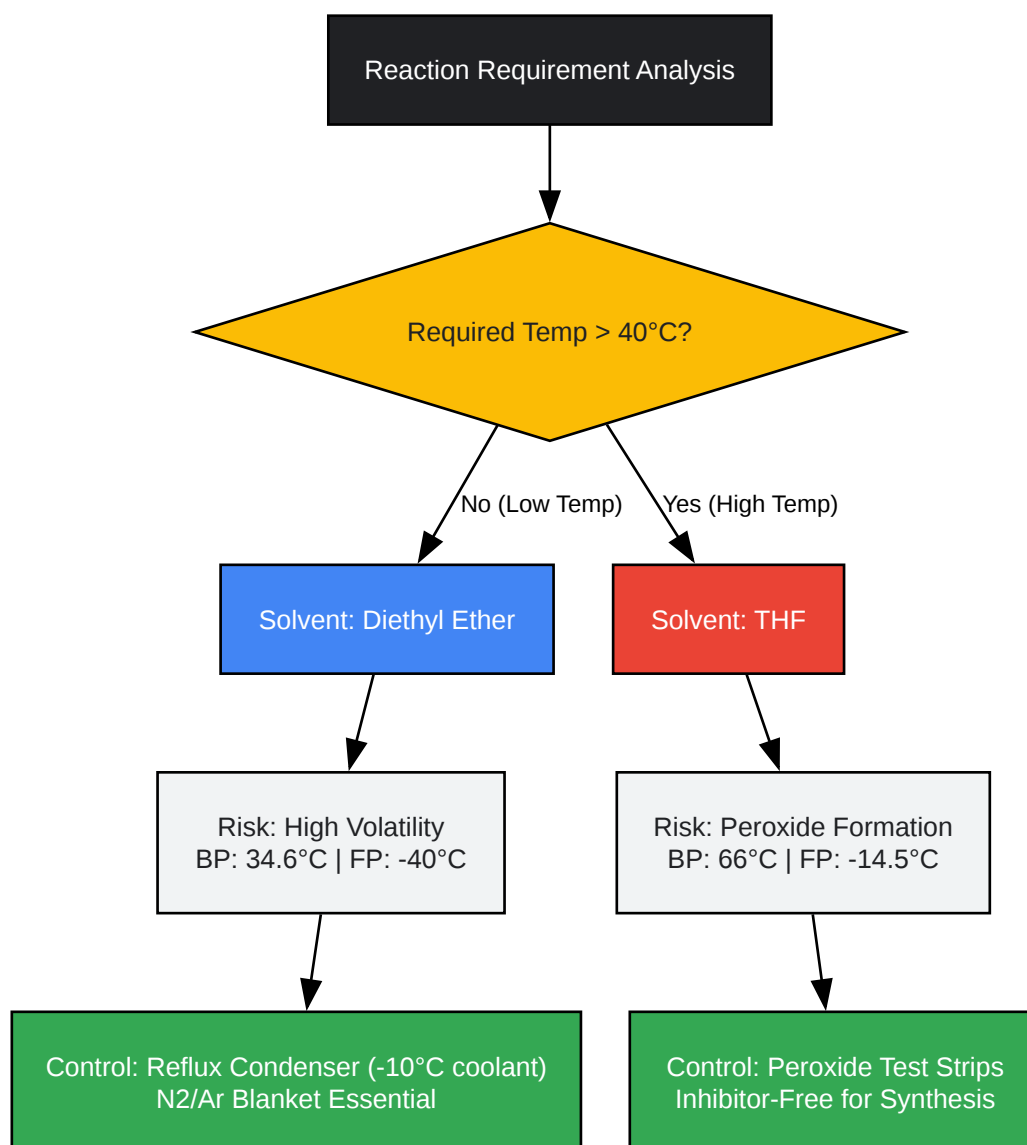


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Caption: Transformation of 3-Bromopentane to Grignard Reagent via SET mechanism and Schlenk equilibrium.

Diagram 2: Safety Decision Matrix (Solvent vs. Thermal Risk)

This diagram guides the researcher in selecting the correct solvent system based on the required reaction temperature and safety constraints.



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Caption: Solvent selection logic based on thermal requirements and associated safety controls.

Application in Drug Discovery

3-Pentylmagnesium bromide provides a secondary alkyl nucleophile. Unlike primary Grignards (e.g., n-pentyl), the 3-pentyl group introduces steric bulk close to the nucleophilic center.

- Stereochemical Control: The branching at the alpha-position (relative to the Mg) increases stereoselectivity when adding to chiral imines or aldehydes (Cram's Rule applications).

- **Metabolic Stability:** Introduction of branched alkyl chains can improve the metabolic half-life of drug candidates compared to linear chains, which are more susceptible to beta-oxidation.
- **Reaction Nuance:** Due to increased sterics, **3-pentylmagnesium bromide** is more prone to beta-hydride elimination (acting as a base) rather than nucleophilic addition, particularly with hindered electrophiles.
 - **Mitigation:** Perform reactions at lower temperatures (-78°C to 0°C) to favor kinetic addition over thermodynamic elimination.

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